

# An In-depth Technical Guide on 2-Iodo-5-nitrotoluene

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## Compound of Interest

Compound Name: 2-Iodo-5-nitrotoluene

CAS No.: 5326-38-5

Cat. No.: B1294305

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core information regarding the chemical properties of **2-Iodo-5-nitrotoluene**, a versatile compound utilized in organic synthesis.

## Core Molecular Data

The fundamental molecular properties of **2-Iodo-5-nitrotoluene** are summarized below. This data is essential for stoichiometric calculations in reaction planning and for the characterization of synthesized molecules.

Property	Value
Molecular Formula	C7H6INO2[1][2][3][4]
Molecular Weight	263.03 g/mol [1][2][3][4]
CAS Number	5326-38-5[1][5]

## Context and Applications

**2-Iodo-5-nitrotoluene** serves as a key intermediate in the synthesis of a variety of organic molecules.<sup>[2][3]</sup> Its chemical structure, featuring both an iodine and a nitro functional group, allows for a range of selective chemical reactions.<sup>[2][3]</sup> This makes it a valuable building block in the development of pharmaceuticals, agrochemicals, and dyes.<sup>[2][3][6]</sup> In the field of medicinal chemistry and materials science, it is appreciated for its role in creating novel compounds.<sup>[2][3]</sup>

It is important to note that while detailed experimental protocols and signaling pathway diagrams are valuable for complex biological or chemical processes, they are not applicable to the fundamental properties of a single small molecule like **2-Iodo-5-nitrotoluene**. The data presented here is foundational for any experimental work involving this compound.

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## References

- 1. 2-Iodo-5-nitrotoluene | C<sub>7</sub>H<sub>6</sub>INO<sub>2</sub> | CID 79225 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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